

4-Cyclopropylpentan-2-amine IUPAC name and structure

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Compound of Interest

Compound Name: 4-Cyclopropylpentan-2-amine

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An In-Depth Technical Guide to **4-Cyclopropylpentan-2-amine**: Structure, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **4-cyclopropylpentan-2-amine**, a primary aliphatic amine featuring a unique cyclopropyl moiety. Addressed to researchers, scientists, and professionals in drug development, this document delves into the molecule's IUPAC nomenclature, chemical structure, and key physicochemical properties. A detailed, step-by-step synthetic protocol is presented, accompanied by a workflow diagram for clarity. Furthermore, the guide explores the significant role of the cyclopropylamine motif in medicinal chemistry, highlighting its applications as a pharmacophore in the development of novel therapeutic agents. This document aims to serve as a valuable resource for those interested in the synthesis and application of this and related cyclopropyl-containing compounds.

IUPAC Nomenclature and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **4-cyclopropylpentan-2-amine**.

The structure is defined by a five-carbon pentane chain as the parent structure. An amine group (-NH₂) is attached to the second carbon atom, and a cyclopropyl group is attached to the fourth carbon atom.

Structural Breakdown:

- Parent Chain: Pentane (a five-carbon alkane).
- Primary Functional Group: Amine (-NH₂) at position 2. This designates the compound as a pentan-2-amine.
- Substituent: A cyclopropyl group at position 4.

The numbering of the pentane chain starts from the end that gives the primary functional group (the amine) the lowest possible number.

Chemical Structure:

Physicochemical Properties

The precise experimental data for **4-cyclopropylpentan-2-amine** is not readily available in public databases. However, based on its structure and data for related compounds such as cyclopropylamine, its properties can be predicted.

Property	Predicted Value	Source
Molecular Formula	C ₈ H ₁₇ N	-
Molecular Weight	127.23 g/mol	-
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	Estimated 150-170 °C	Inferred from similar amines
Solubility	Miscible with water and many organic solvents	[2]
pKa	Estimated 9-10	[2]

Synthesis of 4-Cyclopropylpentan-2-amine

The synthesis of **4-cyclopropylpentan-2-amine** can be achieved through various established organic chemistry methods. A common and effective approach involves the reductive amination of a corresponding ketone, 4-cyclopropylpentan-2-one.

Experimental Protocol: Reductive Amination

This two-step protocol outlines the synthesis starting from 4-cyclopropylpentan-2-one.

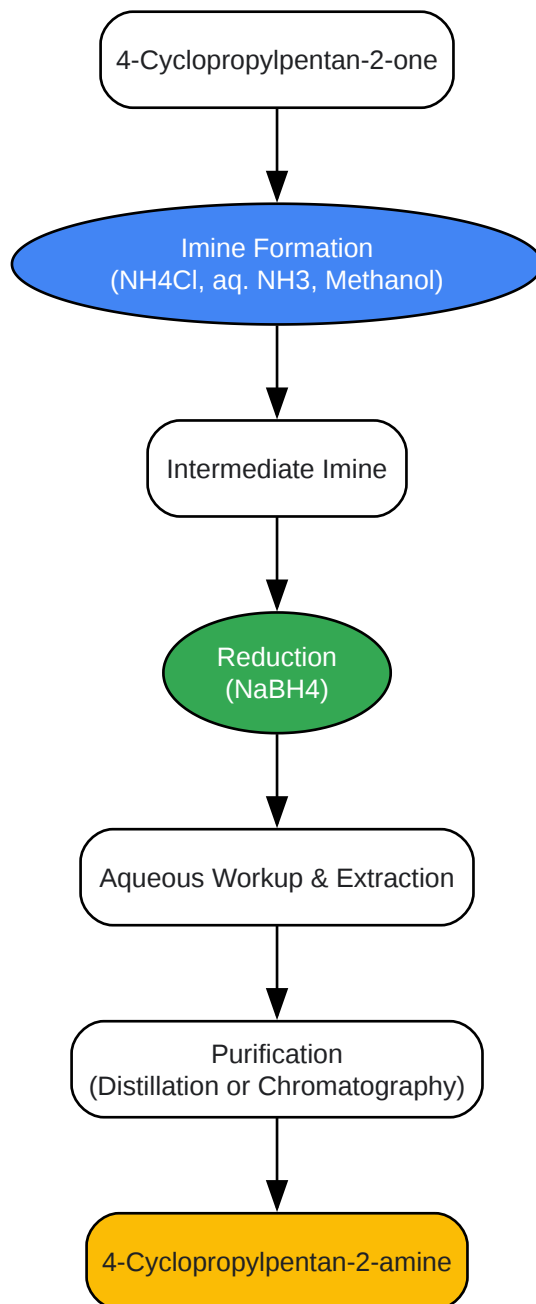
Step 1: Imine Formation

- To a solution of 4-cyclopropylpentan-2-one (1.0 eq) in methanol, add ammonium chloride (1.5 eq) and aqueous ammonia (excess).
- Stir the reaction mixture at room temperature for 2-4 hours to facilitate the formation of the corresponding imine.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

Step 2: Reduction to the Amine

- Once the imine formation is complete, cool the reaction mixture to 0 °C in an ice bath.
- Carefully add sodium borohydride (NaBH_4) (2.0 eq) portion-wise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for an additional 12-16 hours.
- Quench the reaction by the slow addition of water.
- Extract the product with a suitable organic solvent, such as diethyl ether or ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by distillation or column chromatography to yield **4-cyclopropylpentan-2-amine**.

Synthesis Workflow Diagram



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Caption: Reductive amination workflow for the synthesis of **4-cyclopropylpentan-2-amine**.

Applications in Medicinal Chemistry and Drug Development

The cyclopropylamine moiety is a valuable structural motif in medicinal chemistry, known for imparting unique and beneficial properties to drug candidates.^[3]^[4] While specific applications of **4-cyclopropylpentan-2-amine** are not extensively documented, the broader class of cyclopropylamines has significant therapeutic relevance.

Key Roles of the Cyclopropylamine Moiety:

- **Enzyme Inhibition:** The strained three-membered ring of cyclopropylamine can lead to mechanism-based inhibition of certain enzymes.^[4] For instance, it is a key pharmacophore in inhibitors of monoamine oxidase (MAO) and lysine-specific demethylase 1 (LSD1), which are targets for antidepressants and cancer therapies, respectively.^[4]
- **Metabolic Stability:** The cyclopropyl group can enhance the metabolic stability of a drug molecule by blocking sites susceptible to oxidative metabolism.^[4]
- **Conformational Rigidity:** The rigid structure of the cyclopropane ring can help to lock a molecule into a specific conformation that is optimal for binding to its biological target, potentially increasing potency and selectivity.^[3]
- **Pharmacokinetic Profile Improvement:** The introduction of a cyclopropyl group can favorably modulate a drug's pharmacokinetic properties, such as absorption, distribution, metabolism, and excretion (ADME).

Given these properties, **4-cyclopropylpentan-2-amine** represents a promising building block for the synthesis of novel therapeutic agents in areas such as neuropharmacology, oncology, and infectious diseases. Its specific substitution pattern may offer advantages in terms of target affinity and selectivity.

Conclusion

4-Cyclopropylpentan-2-amine is a structurally interesting primary amine with potential for a variety of applications, particularly in the field of drug discovery and development. Its synthesis can be readily achieved through established methods like reductive amination. The presence of the cyclopropylamine motif suggests that this compound and its derivatives could be valuable tools for medicinal chemists seeking to develop new drugs with improved efficacy and pharmacokinetic profiles. Further research into the biological activities of **4-cyclopropylpentan-2-amine** and its analogues is warranted.

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